

Technical Guide: Physicochemical Properties of 4,5-Heptadien-2-one and its Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Heptadien-2-one

Cat. No.: B14120192

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a detailed overview of the molecular formula and weight of **4,5-heptadien-2-one** and its well-documented derivative, 3,3,6-trimethyl-**4,5-heptadien-2-one**. While information on the unsubstituted parent compound is scarce in readily available scientific literature, this guide extrapolates its fundamental properties and presents comprehensive data for its trimethylated analogue. This information is crucial for researchers in organic synthesis, natural products chemistry, and drug discovery who may encounter or work with these allenic ketones.

Core Molecular Data

A thorough search of chemical databases and scientific literature did not yield specific experimental data for **4,5-heptadien-2-one**. However, based on its chemical structure, its molecular formula and weight can be theoretically determined. In contrast, the trimethylated derivative is well-characterized.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Notes
4,5-Heptadien-2-one	C ₇ H ₁₀ O	110.15	Theoretical
3,3,6-Trimethyl-4,5-heptadien-2-one	C ₁₀ H ₁₆ O	152.23	Experimentally Verified[1][2][3]

Physicochemical Properties of 3,3,6-Trimethyl-4,5-heptadien-2-one

The following table summarizes key computed and experimental properties for 3,3,6-trimethyl-4,5-heptadien-2-one.

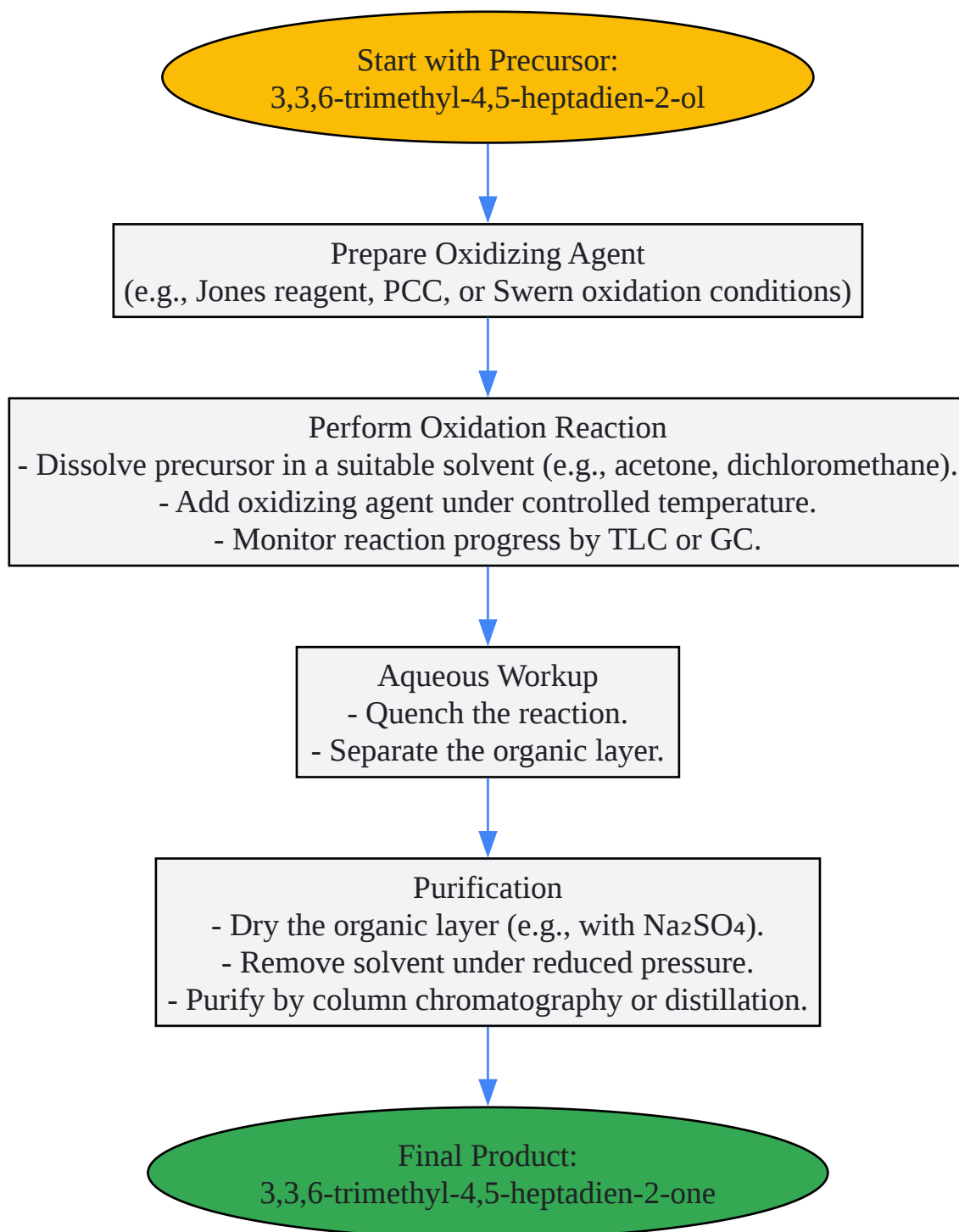
Property	Value	Source
IUPAC Name	3,3,6-trimethylhepta-4,5-dien-2-one	PubChem
CAS Number	81250-41-1	PubChem[1][2]
Synonyms	4,5-Heptadien-2-one, 3,3,6-trimethyl-	PubChem[1][2]
Monoisotopic Mass	152.120115130 Da	PubChem[2]
Topological Polar Surface Area	17.1 Å ²	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	1	PubChem[2]
Rotatable Bond Count	2	PubChem[2]

Experimental Protocols

Detailed experimental protocols for the synthesis of allenic ketones, including derivatives of 4,5-heptadien-2-one, often involve the oxidation of a corresponding secondary alcohol.

Example Protocol: Synthesis of 3,3,6-Trimethyl-4,5-heptadien-2-one

A common synthetic route involves the oxidation of 3,3,6-trimethyl-4,5-heptadien-2-ol. The following is a generalized workflow based on standard organic chemistry practices.

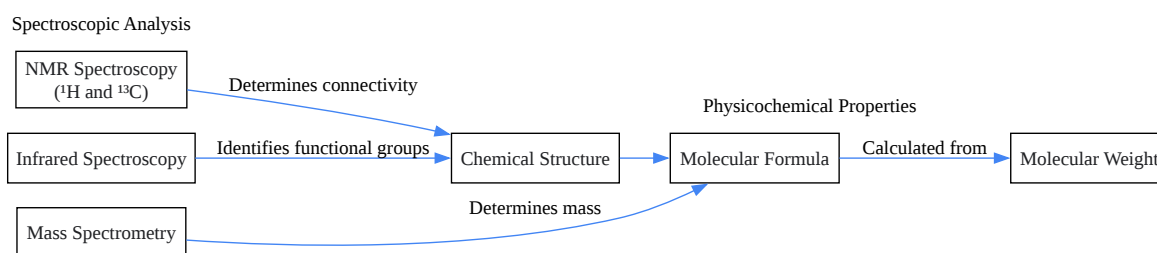


[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of 3,3,6-trimethyl-4,5-heptadien-2-one.

Logical Relationships in Compound Identification

The identification and characterization of **4,5-heptadien-2-one** and its derivatives rely on a combination of spectroscopic and analytical techniques.



[Click to download full resolution via product page](#)

Caption: Interrelation of analytical techniques for compound identification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4,5-Heptadien-2-one, 3,3,6-trimethyl- | C₁₀H₁₆O | CID 586191 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4,5-Heptadien-2-one, 3,3,6-trimethyl- synthesis - chemicalbook [chemicalbook.com]
- 3. Page loading... [guidechem.com]

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4,5-Heptadien-2-one and its Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14120192#4-5-heptadien-2-one-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com